

# Sichere Entsorgung von N,N'-Divinylharnstoff im Labor

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,N'-Divinylharnstoffe*

Cat. No.: *B15396702*

[Get Quote](#)

Wichtiger Hinweis: Für N,N'-Divinylharnstoff liegt kein spezifisches Sicherheitsdatenblatt (SDB) in öffentlich zugänglichen Datenbanken vor. Aufgrund der enthaltenen reaktiven Vinylgruppen muss von einer potenziellen Gesundheits- und Umweltgefährdung ausgegangen werden. Die folgenden Anweisungen basieren auf allgemeinen bewährten Verfahren für den Umgang mit und die Entsorgung von reaktiven und potenziell gefährlichen Laborchemikalien. Es ist unerlässlich, diese Substanz mit besonderer Vorsicht zu behandeln und die spezifischen Vorschriften Ihrer Einrichtung und Ihrer lokalen Behörden zu konsultieren.

## Unmittelbare Sicherheits- und Handhabungsinformationen

Beim Umgang mit N,N'-Divinylharnstoff sind umfassende persönliche Schutzmaßnahmen zu treffen, um jegliche Exposition zu vermeiden. Die Entsorgung darf unter keinen Umständen über das Abwasser oder den Hausmüll erfolgen. Die Substanz muss als gefährlicher Abfall behandelt und einem zertifizierten Entsorgungsunternehmen übergeben werden.

## Persönliche Schutzausrüstung (PSA)

Die folgende Tabelle fasst die empfohlene persönliche Schutzausrüstung für den Umgang mit N,N'-Divinylharnstoff zusammen.

Schutzausrüstung	Spezifikation	Grund der Empfehlung
Augenschutz	Chemikalienschutzbrille mit Seitenschutz oder Gesichtsschild	Schutz vor Spritzern und Partikeln.
Handschutz	Chemikalienbeständige Handschuhe (z.B. Nitrilkautschuk)	Vermeidung von Hautkontakt. Die genaue Materialverträglichkeit sollte geprüft werden.
Körperschutz	Laborkittel	Schutz der Kleidung und Haut vor Kontamination.
Atemschutz	Bei Staubentwicklung oder Aerosolbildung: Atemschutzmaske (z.B. FFP2/FFP3)	Verhinderung der Inhalation von Partikeln.

## Schritt-für-Schritt-Anleitung zur Entsorgung

### Phase 1: Vorbereitung und Sammlung

- Arbeitsplatz vorbereiten: Arbeiten Sie in einem gut belüfteten Bereich, vorzugsweise in einem Laborabzug.
- Abfallbehälter kennzeichnen: Verwenden Sie einen eindeutig als "Gefährlicher Abfall" gekennzeichneten, chemikalienbeständigen und dicht verschließbaren Behälter. Fügen Sie die genaue chemische Bezeichnung "N,N'-Divinylharnstoff" hinzu.
- Sicheres Sammeln: Feste Abfälle sollten vorsichtig in den Behälter überführt werden, um Staubbildung zu minimieren.
- Kontaminierte Materialien: Alle mit N,N'-Divinylharnstoff kontaminierten Materialien (z. B. Pipettenspitzen, Handschuhe, Wischtücher) sind ebenfalls als gefährlicher Abfall zu sammeln.

- Getrennte Sammlung: Mischen Sie N,N'-Divinylharnstoff nicht mit anderen Abfallströmen, insbesondere nicht mit starken Säuren, Basen oder Oxidationsmitteln, um unkontrollierte Reaktionen zu vermeiden.

#### Phase 2: Lagerung und Abholung

- Behälter sicher verschließen: Stellen Sie sicher, dass der Abfallbehälter fest verschlossen ist.
- Lagerort: Lagern Sie den Behälter an einem kühlen, trockenen und gut belüfteten Ort, der für die Lagerung von gefährlichen Abfällen vorgesehen ist, fern von unverträglichen Chemikalien.
- Dokumentation: Führen Sie Aufzeichnungen über die Menge des entsorgten Materials gemäß den internen Richtlinien Ihrer Organisation.
- Entsorgungsdienstleister kontaktieren: Beauftragen Sie den für Ihre Einrichtung zuständigen Dienstleister für die Entsorgung von chemischen Abfällen mit der Abholung und fachgerechten Entsorgung. Informieren Sie den Dienstleister über die unbekannte, aber potenziell reaktive Natur der Chemikalie.

## Logischer Arbeitsablauf für die Entsorgung

Der folgende Arbeitsablauf beschreibt den Entscheidungsprozess und die notwendigen Schritte für eine sichere Entsorgung von N,N'-Divinylharnstoff.

## Entsorgungsworkflow für N,N'-Divinylharnstoff

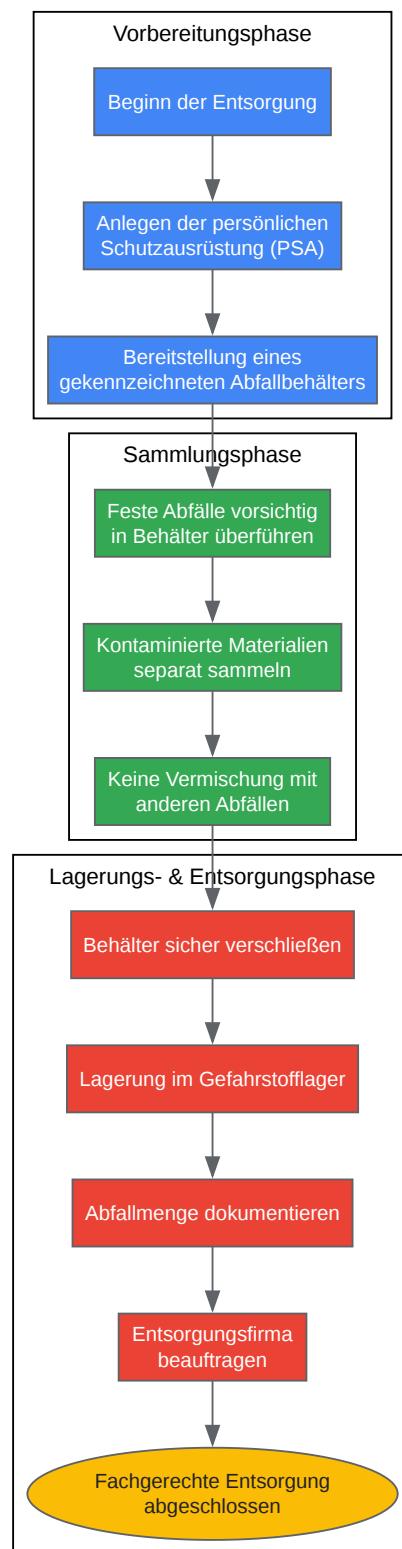
[Click to download full resolution via product page](#)

Abbildung 1: Logischer Arbeitsablauf für die sichere Entsorgung von N,N'-Divinylharnstoff.

Dieser Leitfaden soll Forschern, Wissenschaftlern und Fachleuten in der Arzneimittelentwicklung wesentliche Sicherheits- und Logistikinformationen für den verantwortungsvollen Umgang mit N,N'-Divinylharnstoff bereitstellen. Durch die Einhaltung dieser Verfahren tragen Sie zur Sicherheit im Labor und zum Schutz der Umwelt bei.

- To cite this document: BenchChem. [Sichere Entsorgung von N,N'-Divinylharnstoff im Labor]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15396702#n-n-divinylharnstoffe-proper-disposal-procedures>]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)